

An In-depth Technical Guide to the Safe Handling of Bromophenol Red

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Compound of Interest

Compound Name: *Bromophenol Red*

Cat. No.: *B1214209*

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Introduction

Bromophenol Red (CAS No. 2800-80-8) is a sulfonephthalein dye widely utilized in laboratory settings as a pH indicator. While it is not classified as a hazardous substance under the Globally Harmonized System (GHS), adherence to rigorous safety and handling protocols is essential to ensure the well-being of laboratory personnel and to maintain a safe research environment. This guide provides comprehensive technical information on the safety, handling, and emergency procedures for **Bromophenol Red**, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Understanding the physicochemical properties of **Bromophenol Red** is fundamental to its safe handling. The compound is a red-brown powder with a phenol-like odor.^{[1][2]} Key quantitative data are summarized in the table below.

Property	Value	Reference
CAS Number	2800-80-8	[3]
EC Number	220-538-1	[3]
Molecular Formula	C ₁₉ H ₁₂ Br ₂ O ₅ S	[1][3]
Molar Mass	~512.2 g/mol	[3]
Appearance	Red-brown powder/solid	[1]
Bulk Density	~770 kg/m ³	[3]
Storage Temperature	+15°C to +25°C	[3]

Hazard Identification and Toxicology

According to Regulation (EC) No 1272/2008, **Bromophenol Red** does not meet the criteria for classification as a hazardous substance.[3] However, it is combustible and may cause mild irritation to the skin, eyes, and respiratory tract upon exposure.[1] There are no known acute toxicity effects, and it is not classified as a carcinogen, mutagen, or reproductive toxicant.[1][3]

Hazard Category	Classification and Precautionary Notes	Reference
GHS Classification	Not a hazardous substance or mixture. No labeling is required.	[3]
Acute Toxicity	Shall not be classified as acutely toxic.	[3]
Skin Corrosion/Irritation	Shall not be classified as a skin corrosive or irritant. May cause mild irritation upon prolonged contact.	[1][3]
Eye Damage/Irritation	Shall not be classified as an eye irritant. May cause mild irritation.	[1][3]
Carcinogenicity	Shall not be classified as carcinogenic.	[3]
Reactivity	Stable under normal conditions. Reacts violently with strong oxidizers. The enrichment of fine dust can lead to the danger of a dust explosion.	[1][3]
Fire Hazards	Combustible. Hazardous combustion products include Carbon Monoxide (CO), Carbon Dioxide (CO ₂), and Sulphur Oxides (SO _x).	[1][3]

Experimental Protocols: Handling and Storage

Adherence to proper handling and storage protocols is critical to mitigate risks associated with **Bromophenol Red**.

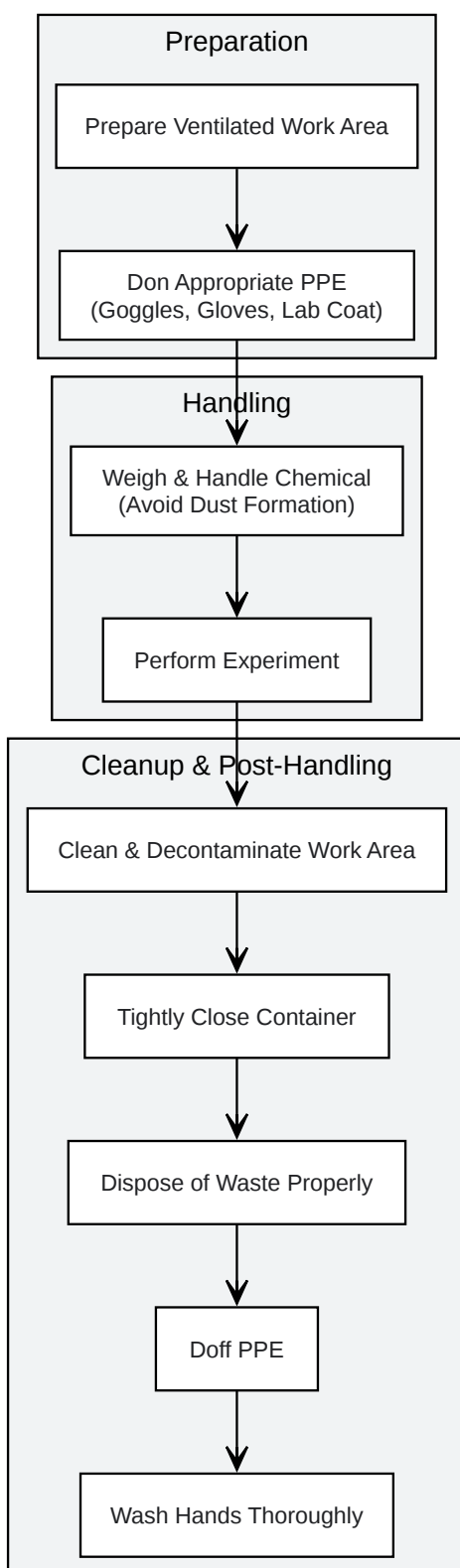
Standard Handling Protocol

- Preparation: Ensure the work area is clean and well-ventilated. Use local exhaust ventilation if there is a risk of dust generation.[\[3\]](#)
- Personal Protective Equipment (PPE): Before handling, don appropriate PPE, including safety goggles with side protection, chemical-resistant gloves (e.g., Nitrile rubber), and a lab coat.[\[1\]](#)[\[3\]](#)
- Dispensing: Avoid creating dust when handling the solid powder.[\[1\]](#) Use appropriate tools to weigh and transfer the substance.
- Procedure: Conduct all work within a designated area. Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Post-Handling: After use, ensure containers are tightly closed.[\[1\]](#) Clean the work area thoroughly.
- Hygiene: Wash hands thoroughly after handling. Remove and launder any contaminated clothing before reuse.[\[2\]](#)

Storage Protocol

- Conditions: Store in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#) The recommended storage temperature is between +15°C and +25°C.[\[3\]](#)
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[\[1\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[1\]](#) Observe hints for combined storage with other chemicals.[\[3\]](#)

Visual Workflow for Safe Handling



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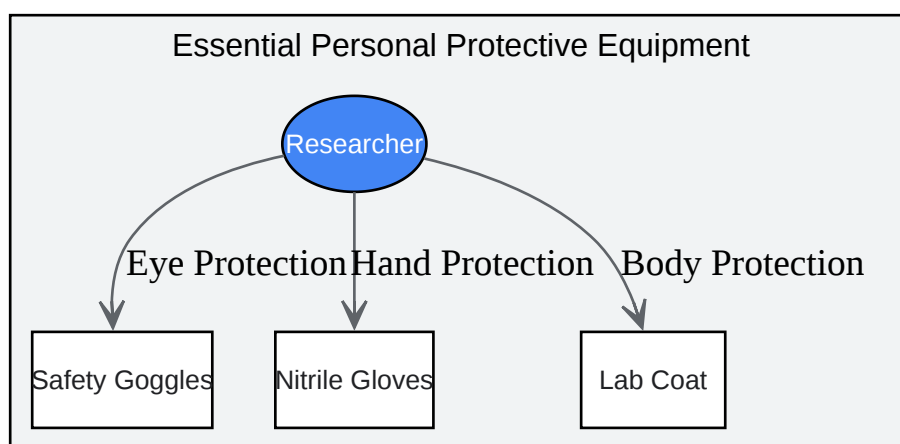
A flowchart illustrating the standard operating procedure for safely handling **Bromophenol Red**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is a non-negotiable aspect of laboratory safety when working with any chemical, including **Bromophenol Red**.

- Eye/Face Protection: Use safety goggles with side shields.[3]
- Hand Protection: Wear suitable chemical-resistant gloves, such as those made of Nitrile rubber (NBR), tested according to EN 374.[3]
- Skin and Body Protection: A standard laboratory coat should be worn to protect clothing and prevent skin contact.[1]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not required.[1] If dust is generated, a particulate filter respirator (e.g., P1) may be necessary.[2]

Visual Guide to Required PPE



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A diagram showing the essential PPE for handling **Bromophenol Red**.

Emergency Protocols

In the event of an emergency, a clear and practiced response is crucial.

First-Aid Measures

- Following Inhalation: Move the individual to fresh air.[\[1\]](#)[\[3\]](#)
- Following Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water or shower.[\[2\]](#)[\[3\]](#)
- Following Eye Contact: Rinse cautiously with water for several minutes (at least 15 minutes is recommended).[\[1\]](#)[\[3\]](#) If present, remove contact lenses and continue rinsing.[\[2\]](#)
- Following Ingestion: Rinse the mouth with water. Have the person drink water (at most two glasses).[\[2\]](#) If the person feels unwell, consult a doctor.[\[3\]](#)

Fire-Fighting Measures

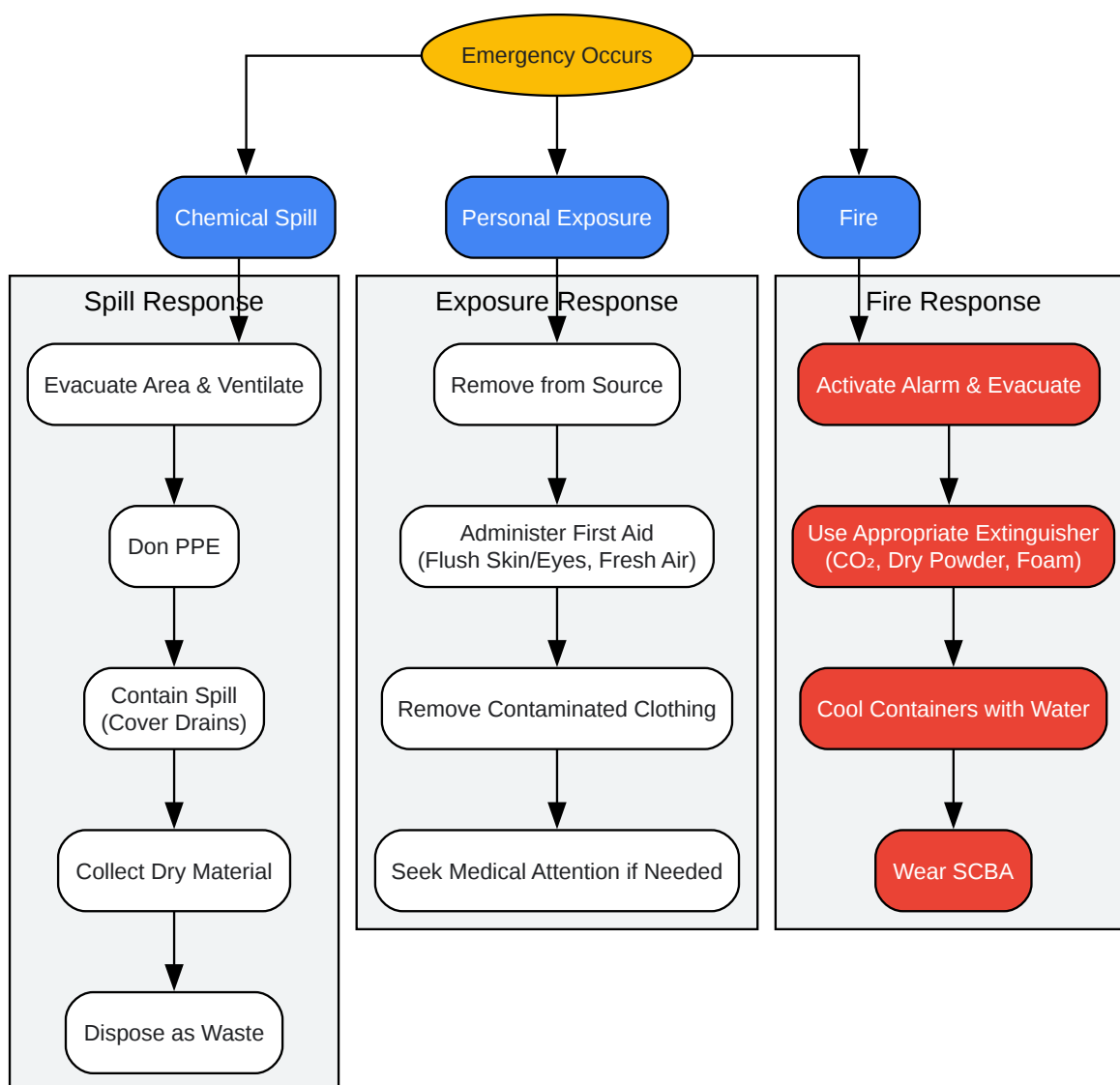
- Extinguishing Media: Use water spray, foam, carbon dioxide (CO₂), or dry chemical powder.[\[1\]](#)[\[2\]](#) Avoid using a heavy water jet, as it may scatter dust.[\[3\]](#)
- Hazards: The substance is combustible and can produce hazardous gases in a fire, including hydrogen bromide and sulfur oxides.[\[1\]](#)[\[2\]](#)
- Firefighter Protection: In the event of a fire, wear a self-contained breathing apparatus and full protective clothing.[\[1\]](#)[\[3\]](#)

Accidental Release (Spill) Measures

- Personal Precautions: For non-emergency personnel, avoid inhaling dust.[\[2\]](#) Evacuate the area and ensure adequate ventilation.
- Environmental Precautions: Prevent the substance from entering drains, surface water, or ground water.[\[3\]](#)
- Containment and Cleanup:
 - Cover drains to contain the spill.[\[3\]](#)

- Take up the material mechanically (e.g., sweep up) and place it in suitable, labeled containers for disposal.[1][3]
- Avoid generating dust during cleanup.[1]
- Clean the affected area thoroughly and ventilate.[3]

Emergency Response Logic Diagram



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A decision-making flowchart for various laboratory emergencies involving **Bromophenol Red**.

Disposal Considerations

Waste material should be disposed of in accordance with local, state, and federal regulations. Relatively unreactive organic solid residues should be collected in designated waste containers (e.g., Container C).[4] Do not allow the product to enter the sewage system or surface waters.
[2]

Conclusion

While **Bromophenol Red** is not classified as a hazardous material, a culture of safety and diligent adherence to established protocols are paramount. By understanding its properties, employing correct handling and storage techniques, using appropriate personal protective equipment, and being prepared for emergencies, researchers can significantly minimize risks. This guide serves as a foundational document to be integrated into a comprehensive laboratory-specific Chemical Hygiene Plan.

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